

Where to purchase Hexadecanal-d5 for research purposes

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Compound of Interest

Compound Name: Hexadecanal-d5

Cat. No.: B10767885

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Sourcing Hexadecanal-d5 for Research Applications

For researchers, scientists, and professionals in drug development requiring **Hexadecanal-d5** for their work, several reputable suppliers offer this deuterated aldehyde for research purposes. This guide provides an overview of key suppliers and the technical specifications of the available products.

Overview of Hexadecanal-d5

Hexadecanal-d5 is a deuterated form of Hexadecanal, a 16-carbon saturated fatty aldehyde. It is commonly used as an internal standard in mass spectrometry-based quantification of its unlabeled counterpart, Hexadecanal.^{[1][2][3]} This stable isotope-labeled compound is crucial for accurate measurements in various biological studies, particularly in lipidomics and research on metabolic pathways.

Key Suppliers

Hexadecanal-d5 is available from several specialized chemical suppliers. Below is a summary of prominent vendors and their product offerings.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity	Formulation
Cayman Chemical	2703602-66-6	C ₁₆ H ₂₇ D ₅ O	245.5	≥99% deuterated forms (d ₁ -d ₅)	A solution in methyl acetate
Santa Cruz Biotechnology	629-80-1 (unlabeled)	C ₁₆ H ₂₇ D ₅ O	245.5	Not specified	Not specified
Chem-Impex	629-80-1 (unlabeled)	C ₁₆ H ₃₂ O (unlabeled)	240.43 (unlabeled)	≥ 97% (GC) (unlabeled)	White to almost white powder to crystal (unlabeled)

It is important to note that Santa Cruz Biotechnology and Chem-Impex list the CAS number for the unlabeled form of Hexadecanal. Researchers should verify the isotopic labeling of the product with these suppliers before purchasing.

Purchasing and Availability

Cayman Chemical offers **Hexadecanal-d5** directly and through a network of distributors, including:

- Cambridge Bioscience: Serving the UK, Ireland, Europe, USA, and the rest of the world.[\[4\]](#)
- Biomol.com: A distributor based in Germany.[\[2\]](#)
- Labchem: Another distributor for Cayman Chemical products.

Santa Cruz Biotechnology (SCBT) also lists **Hexadecanal-d5** as available for purchase. They note that the product is classified as a Dangerous Good for transport, which may incur additional shipping charges.

All suppliers specify that **Hexadecanal-d5** is intended for research use only and not for diagnostic or therapeutic use.

Technical and Safety Information

Hexadecanal-d5 is the 16-carbon aldehyde analog of palmitic acid. It is involved in biological processes such as being a major component of plasmalogen and being produced from the cleavage of sphingosine-1-phosphate (S1P) by S1P lyase 1.

Storage and Stability:

- Cayman Chemical recommends storing their **Hexadecanal-d5** solution at -20°C and states a stability of ≥ 2 years. They ship the product on wet ice in the continental US.
- Chem-Impex recommends storing the unlabeled Hexadecanal at 0 - 8 °C.

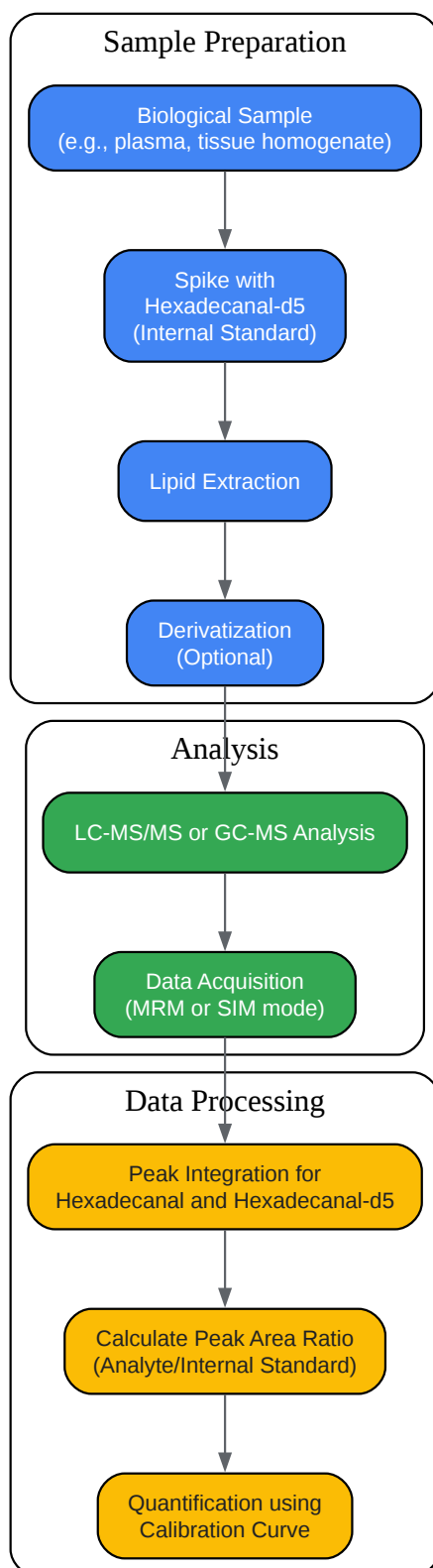
Solubility:

- Cayman Chemical provides solubility information for their product in various solvents: DMF: 30 mg/ml, DMSO: 10 mg/ml, Ethanol: 30 mg/ml, and Ethanol:PBS (pH 7.2) (1:2): 0.3 mg/ml.

For detailed experimental protocols involving **Hexadecanal-d5**, it is recommended to consult scientific literature in your specific field of research. The "Materials and Methods" sections of publications often provide information on how this and similar internal standards are used in experimental workflows.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for utilizing **Hexadecanal-d5** as an internal standard in a quantitative mass spectrometry experiment.



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Caption: A typical workflow for the quantification of Hexadecanal using **Hexadecanal-d5** as an internal standard.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Hexadecanal-d5 | CAS 2703602-66-6 | Cayman Chemical | Biomol.com [biomol.com]
- 3. Hexadecanal-d5 - Labchem Catalog [labchem.com.my]
- 4. Hexadecanal-d5 - Cayman Chemical [bioscience.co.uk]
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